

Personal protective equipment for handling Widdrol

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Compound of Interest

Compound Name: Widdrol

Cat. No.: B1201782

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Essential Safety and Handling Guide for Widdrol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **Widdrol** in a laboratory setting. Our commitment is to furnish comprehensive safety information that extends beyond the product itself, fostering a culture of safety and building unwavering trust with our scientific community.

Widdrol: Chemical and Physical Properties

A clear understanding of **Widdrol**'s properties is foundational to safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₆ O	[1]
Molecular Weight	222.37 g/mol	[1][2]
Appearance	Colorless solid (estimated)	[3]
Melting Point	98.00 °C	[3]
Boiling Point	303.00 to 304.00 °C at 760.00 mm Hg	[3]
Flash Point	128.33 °C (263.00 °F) TCC	[3]
Solubility	Insoluble in water; Soluble in alcohol	[3]
Vapor Pressure	0.000088 mmHg @ 25.00 °C (estimated)	[3]

Hazard Identification and Personal Protective Equipment (PPE)

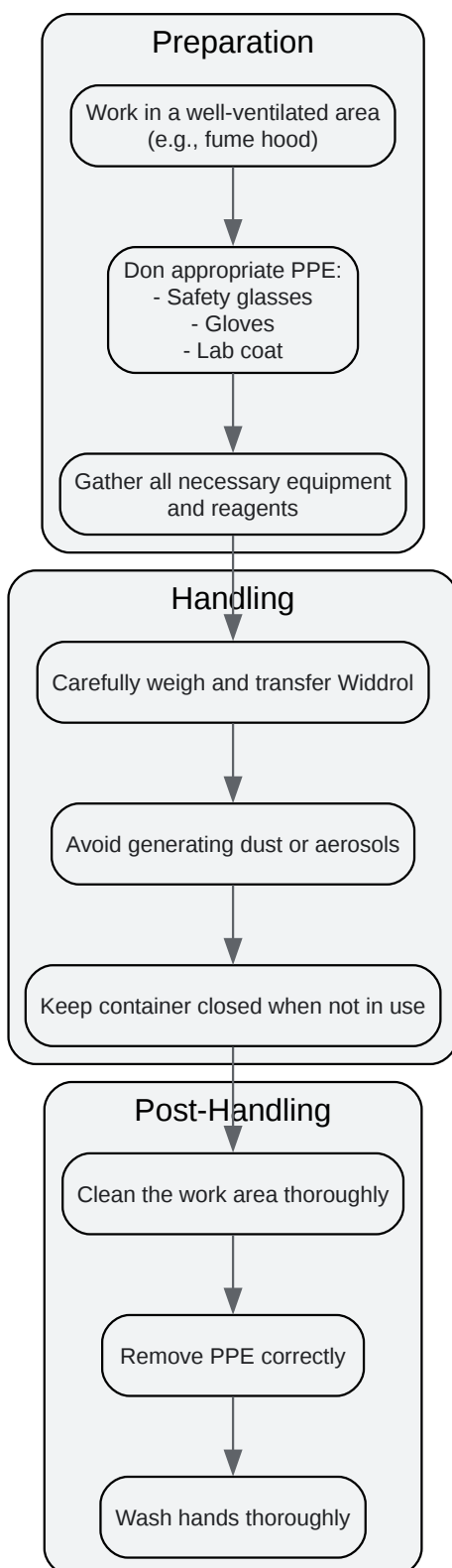
While specific toxicity data for **Widdrol** is not readily available, it is prudent to handle it with care, assuming potential for mild irritation based on its chemical class (sesquiterpenoid alcohol). The following PPE is recommended as a standard for handling **Widdrol** and other similar chemical compounds in a laboratory setting.

PPE Category	Recommended Equipment	Rationale
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from potential splashes or airborne particles of solid Widdrol.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).	Prevents direct skin contact.
Body Protection	A standard laboratory coat.	Protects skin and clothing from accidental spills.
Respiratory Protection	Generally not required when handled in a well-ventilated area. If creating aerosols or dust, a NIOSH-approved respirator may be necessary.	Widdrol has a low vapor pressure, minimizing inhalation risk under normal conditions.

Operational Plan for Handling Widdrol

Adherence to a structured operational plan is critical for minimizing exposure and ensuring a safe laboratory environment.

Workflow for Safe Handling of **Widdrol**



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Caption: A step-by-step workflow for the safe handling of **Widdrol** in a laboratory setting.

Disposal Plan for Widdrol Waste

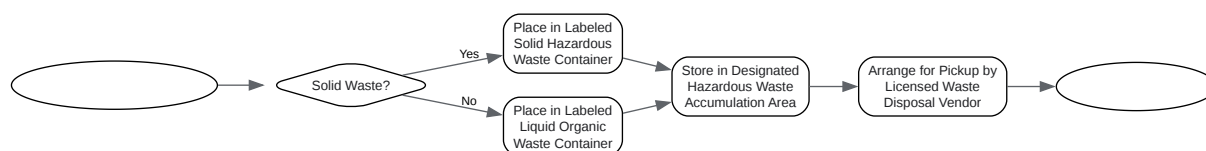
Proper disposal of chemical waste is paramount for environmental protection and regulatory compliance. **Widdrol**, being insoluble in water, must not be disposed of down the drain.

Waste Characterization and Segregation:

- Solid Waste: Contaminated items such as gloves, weighing papers, and disposable labware should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Widdrol** should be collected in a separate, labeled hazardous waste container for organic waste.

Disposal Procedure: All waste containing **Widdrol** must be disposed of as hazardous chemical waste. Follow your institution's and local regulations for chemical waste disposal, which typically involves collection by a licensed hazardous waste management company.

Logical Flow for **Widdrol** Waste Disposal



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Caption: Decision-making process for the proper disposal of **Widdrol** waste.

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References

- 1. Widdrol | C₁₅H₂₆O | CID 94334 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scent.vn [scent.vn]
- 3. widdrol, 6892-80-4 [thegoodscentcompany.com]
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